

Synthesis of 4-amino-3-methoxy-N-methylbenzamide: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-amino-3-methoxy-N-methylbenzamide

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This guide provides a comprehensive overview of two primary synthetic pathways for the preparation of **4-amino-3-methoxy-N-methylbenzamide**, a key intermediate in pharmaceutical research and development. The document details experimental protocols, presents quantitative data in a structured format, and includes graphical representations of the synthetic routes.

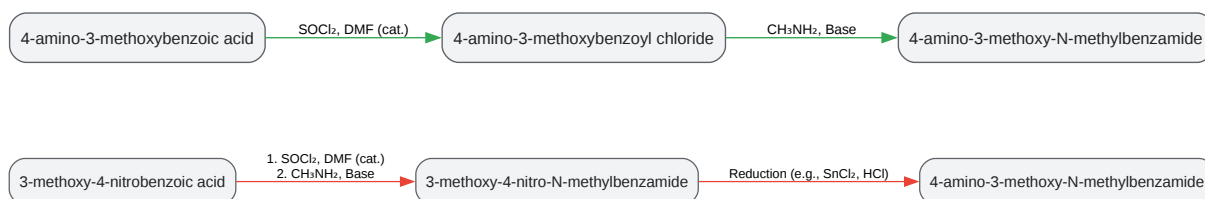
Introduction

4-amino-3-methoxy-N-methylbenzamide is a substituted benzamide derivative with significant potential in medicinal chemistry. Its structural motifs, including the aminobenzamide core, are present in a variety of biologically active molecules. This guide outlines two distinct and viable synthetic routes for its preparation, catering to different starting material availability and strategic considerations in a research and development setting.

Pathway 1: Synthesis from 4-amino-3-methoxybenzoic acid

This pathway commences with the commercially available or synthetically accessible 4-amino-3-methoxybenzoic acid. The synthesis proceeds through the activation of the carboxylic acid functionality, followed by amidation with methylamine.

Overall Reaction Scheme:



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